MP-513 (Teneligliptin Hydrobromide) Technical Support Center: Stability, Troubleshooting, and Protocols

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Compound of Interest

Compound Name:	*MP-513 (hydrobromide)*
Cat. No.:	*B10800385*

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Welcome to the Technical Support Center for MP-513 (Teneligliptin hydrobromide). MP-513 is a potent, orally active, and highly selective inhibitor of dipeptidyl peptidase-4 (DPP-4)[1][2]. While it demonstrates exceptional efficacy in preventing the degradation of glucagon-like peptide-1 (GLP-1) in type 2 diabetes research[1], its hydrobromide salt form requires precise handling to prevent degradation, hydrolysis, and precipitation in solution.

As a Senior Application Scientist, I have compiled this self-validating guide to help you understand the causality behind MP-513 degradation and provide field-proven protocols to ensure the integrity of your experimental data.

Part 1: Troubleshooting & FAQs (Causality & Logic)

Q1: Why does my MP-513 hydrobromide precipitate or lose efficacy in aqueous buffers after a few days? A1: MP-513 is a hydrobromide salt containing a thiazolidine ring and a piperazine-linked pyrazole moiety[3]. While it is freely soluble in water, prolonged exposure to aqueous environments at room temperature leads to slow hydrolysis and pH-dependent precipitation[4]. The hydrobromide salt is highly sensitive to micro-shifts in pH over time. Field-Proven Solution:

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Never store MP-513 in aqueous buffers for extended periods. Always prepare your final working solutions immediately before application to the assay.

Q2: How do freeze-thaw cycles affect my MP-513 DMSO stock solutions? A2: Repeated freeze-thaw cycles introduce atmospheric moisture (condensation) into the highly hygroscopic DMSO. This trapped moisture accelerates the degradation of the MP-513 hydrobromide hydrate complex, leading to localized hydrolysis and a subsequent drop in active compound concentration[5]. Field-Proven Solution: Aliquot your 10 mM DMSO stock solution into single-use vials immediately after reconstitution. Store these aliquots at -80°C, where they remain chemically stable for up to 6 months[2][6].

Q3: What is the optimal vehicle for in vivo administration to prevent the compound from crashing out of solution? A3: Direct dissolution in saline can result in micro-precipitates if the concentration is too high or if the physiological pH causes the salt to dissociate unevenly. To maintain thermodynamic stability and prevent the compound from crashing out, a co-solvent system is required to lower the dielectric constant of the solution. Field-Proven Solution: Use a validated formulation of 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% ddH2O, or suspend the powder homogeneously in a Sodium Carboxymethyl Cellulose (CMC-Na) solution[5].

Q4: Can I use MP-513 in assays containing strong oxidizing or reducing agents? A4: No. MP-513 hydrobromide is chemically incompatible with strong acids, strong alkalis, and strong oxidizing/reducing agents[6][7]. Exposure to these environments attacks the electron-rich pyrazole and thiazolidine rings, leading to rapid structural degradation. Field-Proven Solution: Ensure that all assay buffers are strictly pH-controlled (physiological pH ~7.4) and completely free from strong redox-active compounds prior to the addition of MP-513.

Part 2: Quantitative Data Summaries

To ensure reproducibility, all storage and biochemical parameters must strictly adhere to the following validated metrics.

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Property	Value / Condition	Reference
Primary Target	Dipeptidyl peptidase 4 (DPP-4)	[2]
IC_{50} (Human DPP-4)	0.37 nM (Recombinant: 0.889 nM)	[2][5]
IC_{50} (Rat DPP-4)	0.29 nM (Plasma: 1.35 nM)	[2][5]
Solid Storage (Powder)	3 years at -20°C (Keep sealed & dry)	[5]
Solvent Storage (DMSO)	6 months at -80°C; 1 month at -20°C	[2][6]
Molecular Weight	628.86 g/mol (Hydrobromide salt)	[6]

Part 3: Standardized Experimental Protocols

Protocol 1: Preparation of 10 mM DMSO Stock Solution

Objective: Prevent moisture-induced hydrolysis during initial reconstitution.

- Equilibration: Remove the MP-513 hydrobromide vial from -20°C storage and allow it to equilibrate to room temperature for at least 30 minutes before opening. This prevents condensation from forming on the cold powder[6][7].
- Reconstitution: Add anhydrous DMSO directly to the solid powder. For example, to achieve a 10 mM stock, add 1 mL of anhydrous DMSO to 6.29 mg of MP-513 hydrobromide[6].
- Homogenization: Vortex gently until fully dissolved. The resulting solution must be completely clear and free of particulates.
- Aliquotting: Immediately divide the stock into sterile, tightly sealed microcentrifuge tubes (e.g., 50 µL per vial) to avoid future freeze-thaw cycles.
- Storage: Transfer aliquots immediately to -80°C for long-term storage (stable for 6 months)[2].

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Protocol 2: Preparation of In Vivo Working Solution (PEG300/Tween 80 Method)

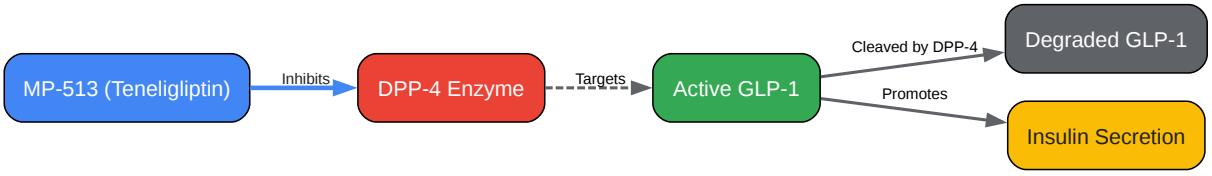
Objective: Prevent precipitation and degradation during in vivo dosing.

- Thawing: Take a single 50 µL aliquot of the 10 mM DMSO stock and thaw it on ice.
- Co-Solvent Addition (PEG300): Add the 50 µL DMSO stock to 400 µL of PEG300. Pipette up and down to mix thoroughly until the solution is clarified[5].
- Surfactant Addition (Tween 80): Add 50 µL of Tween 80 to the mixture. Vortex gently to ensure homogeneous distribution of the surfactant[5].
- Aqueous Dilution: Add 500 µL of ddH_2O dropwise while gently vortexing to adjust the final volume to 1 mL[5].
- Application: Administer to the biological model immediately. Do not store this aqueous mixture, as degradation will begin within hours.

Part 4: Visualizations

MP-513 (Teneligliptin) Mechanism of Action

The following diagram illustrates the causality of MP-513 in the DPP-4 signaling pathway. By competitively inhibiting DPP-4, MP-513 prevents the degradation of active GLP-1, thereby sustaining insulin secretion[1][2].



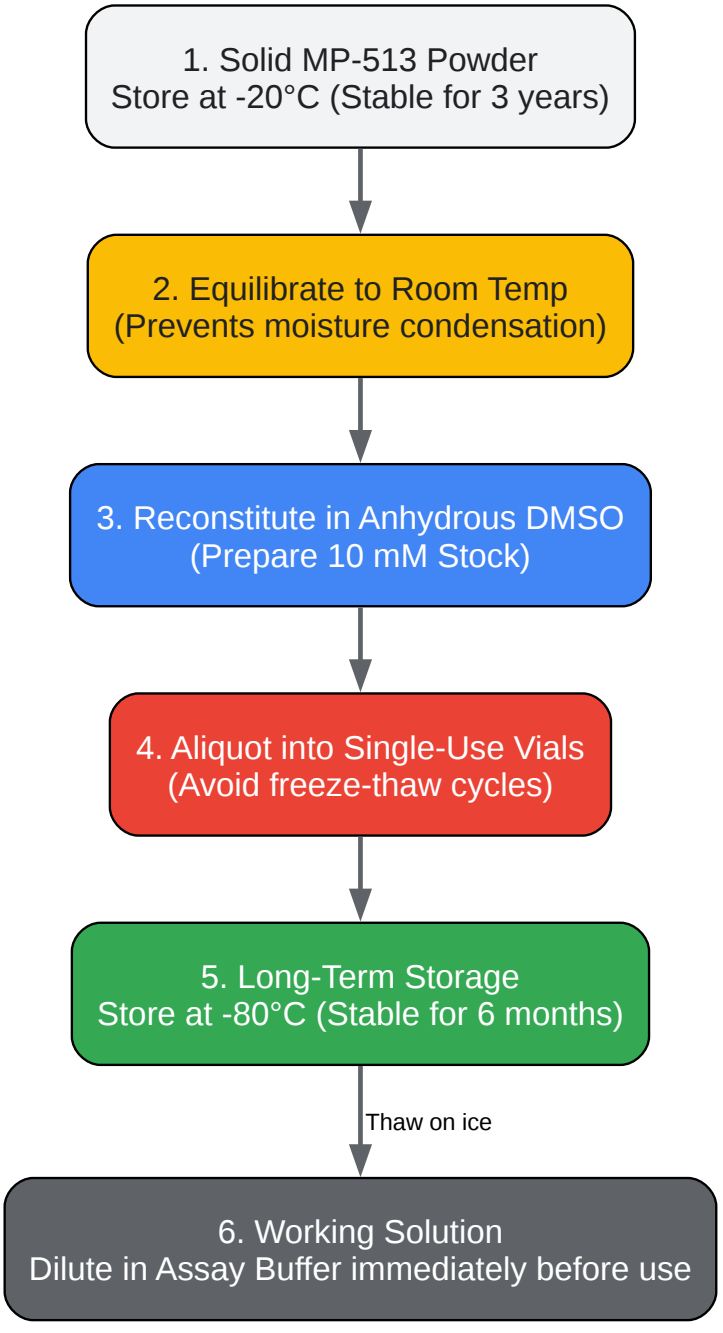
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Figure 1: MP-513 competitively inhibits DPP-4, preventing the hydrolysis of active GLP-1.

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MP-513 Reconstitution and Storage Workflow

Strict adherence to this workflow is mandatory to prevent hydrolysis, oxidation, and moisture-induced degradation of the hydrobromide salt.



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Figure 2: Step-by-step logic for MP-513 reconstitution to prevent moisture and temperature degradation.

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References

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